

An In-depth Technical Guide to the Health and Safety of 1-Nitropentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Nitropentane

Cat. No.: B1594721

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This guide provides comprehensive health and safety information for **1-Nitropentane**, intended for researchers, scientists, and drug development professionals. It covers toxicological data, handling and storage procedures, and emergency measures, with a focus on quantitative data, experimental methodologies, and visual representations of key information.

Chemical and Physical Properties

1-Nitropentane is a colorless liquid with a pungent odor.^[1] It is classified as a flammable liquid and should be handled with appropriate precautions.^{[2][3]} Key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C5H11NO2	[2]
Molecular Weight	117.15 g/mol	[2]
CAS Number	628-05-7	[2]
Appearance	Colorless to pale yellow liquid	[4]
Odor	Pungent	[1]
Density	0.952 g/mL at 25°C	[2]
Boiling Point	75-76°C at 23 mmHg	[2]
Flash Point	59°C (138.2°F)	[2]
Solubility	Less soluble in water, more soluble in organic solvents.	[4]
Refractive Index	n _{20/D} 1.417	[2]

Toxicological Information

The toxicological profile of **1-Nitropentane** indicates that it is an irritant to the skin, eyes, and respiratory system.[3][5] While specific acute toxicity data for **1-Nitropentane** is limited in the public domain, information on related nitroalkanes suggests that toxicity generally increases with molecular weight.

Acute Toxicity

Detailed quantitative acute toxicity data (LD50/LC50) for **1-Nitropentane** from specific studies are not readily available in the reviewed literature. Safety Data Sheets for **1-Nitropentane** indicate that it is harmful, but do not provide specific lethal dose values.[3] For context, the oral LD50 values for shorter-chain nitroalkanes in rats are:

- Nitromethane: 1478 mg/kg bw
- Nitroethane: 1256 mg/kg bw

- 1-Nitropropane: 506 mg/kg bw[6]

Irritation and Corrosivity

Skin Irritation: **1-Nitropentane** is classified as a skin irritant.[5]

Experimental Protocol: Acute Dermal Irritation/Corrosion in Rabbits (based on OECD Guideline 404)

- Test System: New Zealand White rabbits.
- Test Substance Application: A single 0.5 g dose of the test substance was applied to a small area of clipped, intact skin (approximately 6 cm²) on the flank of each of three rabbits. The application site was covered with a semi-occlusive dressing for a 4-hour exposure period.
- Observations: The skin was examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after removal of the dressing.
- Results: In one cited study, **1-Nitropentane** was found to be non-irritating under the test conditions, with mean scores of 0.0 for both erythema and edema at all observation points. [3] However, the GHS classification from multiple sources consistently identifies it as a skin irritant, suggesting other studies may have shown positive results.[5]

Eye Irritation: **1-Nitropentane** is classified as causing serious eye irritation.[5]

Experimental Protocol: Acute Eye Irritation/Corrosion in Rabbits (based on OECD Guideline 405)

- Test System: Albino rabbits.
- Test Substance Application: A single 0.1 mL dose of the test substance was instilled into the conjunctival sac of one eye of each animal. The other eye remained untreated and served as a control.
- Observations: The eyes were examined for corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after instillation.

- Results: Specific quantitative scoring for **1-Nitropentane** was not available in the reviewed literature. However, the consistent classification as a serious eye irritant indicates that significant and/or persistent irritation was observed in experimental studies.^[5]

Respiratory Tract Irritation

1-Nitropentane is classified as potentially causing respiratory irritation.^[5] Inhalation of vapors or mists should be avoided.^[3]

Sensitization

There is no data available to suggest that **1-Nitropentane** is a skin or respiratory sensitizer.^[3]

Repeated Dose Toxicity

No specific studies on the repeated dose toxicity of **1-Nitropentane** were identified in the reviewed literature.

Genotoxicity and Carcinogenicity

Genotoxicity: A study investigating the ability of various nitroalkanes to induce DNA repair in rat hepatocytes found that primary nitroalkanes, including **1-nitropentane**, did not induce DNA repair. This suggests a lower potential for genotoxicity compared to secondary nitroalkanes.

Carcinogenicity: The same study found that while secondary nitroalkanes like 2-nitrobutane and 3-nitropentane were hepatocarcinogenic in rats, the primary nitroalkane 1-nitrobutane was not. By extension, this suggests that **1-nitropentane** is not likely to be a potent carcinogen. The International Agency for Research on Cancer (IARC) has not classified **1-Nitropentane** as a carcinogen.^[3]

GHS Hazard Information

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard information for **1-Nitropentane**:^[5]

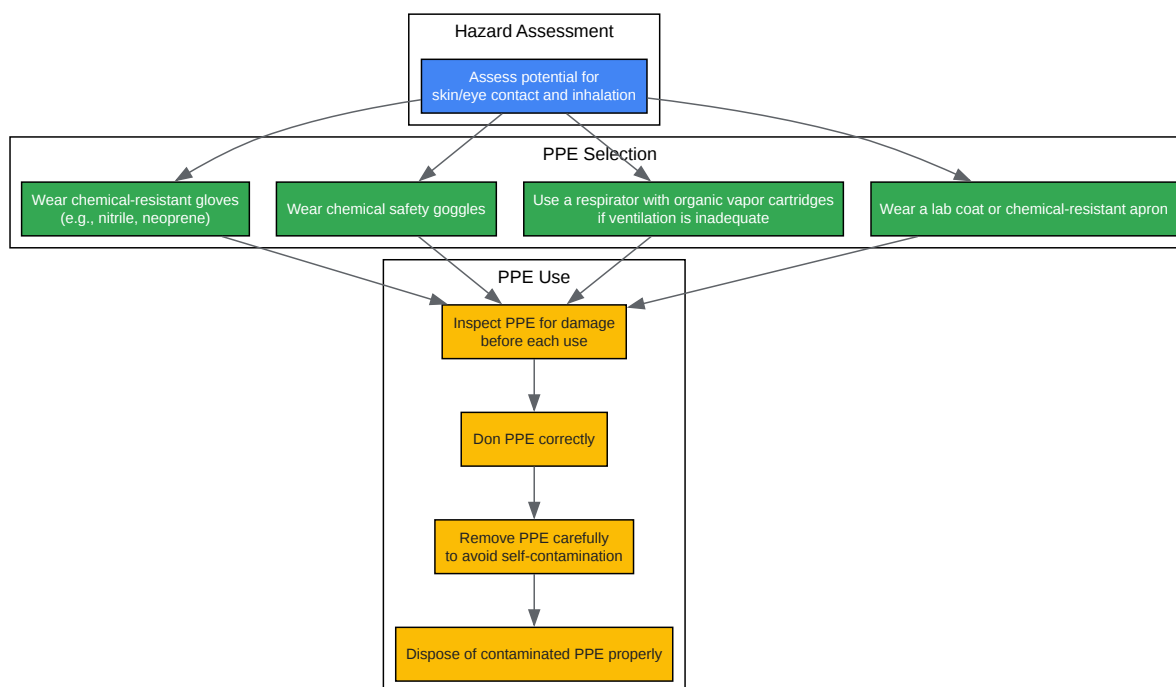
Hazard Class	Hazard Category	Signal Word	Hazard Statement
Flammable liquids	Category 3	Warning	H226: Flammable liquid and vapor
Skin corrosion/irritation	Category 2	Warning	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	Warning	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	Warning	H335: May cause respiratory irritation

Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **1-Nitropentane**.

Personal Protective Equipment (PPE)

A logical workflow for selecting and using appropriate PPE when handling **1-Nitropentane** is depicted below.



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Figure 1: PPE selection and use workflow for handling **1-Nitropentane**.

Safe Handling Practices

- Avoid contact with skin and eyes.[3]
- Avoid inhalation of vapor or mist.[3]

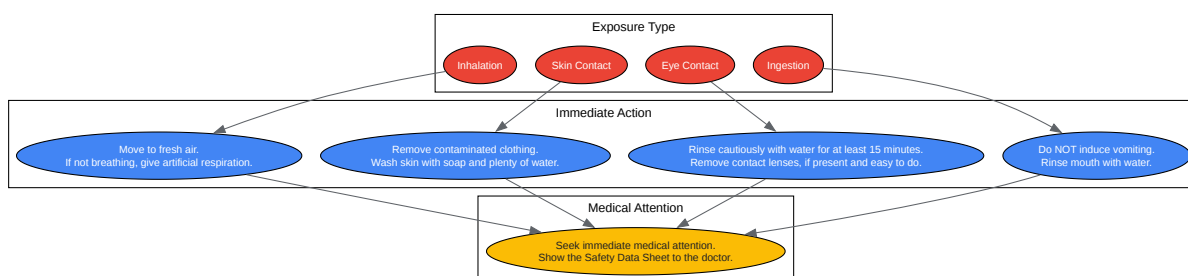
- Keep away from sources of ignition, including open flames, sparks, and hot surfaces. No smoking.[3]
- Take measures to prevent the build-up of electrostatic charge.[3]
- Use in a well-ventilated area, preferably in a chemical fume hood.[3]
- Wash hands thoroughly after handling.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[3]
- Keep the container tightly closed.[3]
- Store away from heat, sparks, and open flames.[3]
- Incompatible materials include strong bases.[3]

First Aid Measures

In the event of exposure to **1-Nitropentane**, the following first aid measures should be taken immediately.[3]



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Figure 2: First aid procedures for exposure to **1-Nitropentane**.

Fire and Explosion Hazard

1-Nitropentane is a flammable liquid with a flash point of 59°C.[2] Vapors may form explosive mixtures with air.

- Suitable extinguishing media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Unsuitable extinguishing media: Do not use a solid water stream as it may scatter and spread the fire.[3]
- Specific hazards arising from the chemical: Hazardous decomposition products formed under fire conditions include carbon oxides and nitrogen oxides (NOx).[3]
- Special protective equipment for firefighters: Wear self-contained breathing apparatus for firefighting if necessary.[3] Use water spray to cool unopened containers.[3]

Accidental Release Measures

In the event of a spill or release, the following procedures should be followed:

- Personal precautions: Use personal protective equipment, including respiratory protection. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.[3]
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3]
- Methods for cleaning up: Contain the spillage and then collect with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local regulations.[3]

Disposal Considerations

Dispose of surplus and non-recyclable solutions to a licensed disposal company.[3] Waste material must be disposed of in accordance with local, state, and federal regulations.[3] Do not contaminate water, food, or feed by storage or disposal.

Conclusion

1-Nitropentane is a flammable liquid that poses health risks primarily through irritation to the skin, eyes, and respiratory tract. While specific data on acute and chronic toxicity are limited, the available information indicates that appropriate personal protective equipment, handling in well-ventilated areas, and proper storage are essential to ensure safety. Genotoxicity and carcinogenicity potential appear to be low based on studies of related primary nitroalkanes. In case of exposure, immediate and appropriate first aid measures should be taken, followed by medical attention. Researchers and professionals working with **1-Nitropentane** should always consult the most current Safety Data Sheet and follow all institutional and regulatory guidelines.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Health and Safety of 1-Nitropentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594721#health-and-safety-information-for-1-nitropentane]

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